

Personal protective equipment for handling Lsd1-IN-25

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Compound of Interest

Compound Name: Lsd1-IN-25

Cat. No.: B12389057

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Essential Safety and Handling Guide for Lsd1-IN-25

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Lsd1-IN-25**. The following procedures and recommendations are compiled from available research and general laboratory safety standards to ensure the safe handling, use, and disposal of this potent and selective LSD1 inhibitor.

Compound Information and Properties

Lsd1-IN-25 is a potent, selective, and orally active inhibitor of Lysine-Specific Demethylase 1 (LSD1), with an IC₅₀ of 46 nM and a K_i of 30.3 nM.[1] It has been shown to induce apoptosis in cancer cells and exhibits antitumor activity.[1] While a specific Safety Data Sheet (SDS) for **Lsd1-IN-25** is not publicly available, its classification as a bioactive small molecule necessitates careful handling to minimize exposure.

| Property | Data | Source |
|-------------------|---------------------------------------------------------------------------------------------------|--------|
| Molecular Formula | C ₂₀ H ₂₅ N ₃ O | |
| Molecular Weight | 323.43 g/mol | |
| IC50 | 46 nM | [1] |
| Ki | 30.3 nM | [1] |
| Appearance | Crystalline solid | [2] |
| Storage | Store at -20°C for long-term stability. May be shipped at room temperature in the continental US. | [1][3] |

Personal Protective Equipment (PPE)

A risk assessment is critical for determining the specific PPE required for handling **Lsd1-IN-25**, considering the procedures and quantities involved.[4] The following table outlines the recommended PPE based on general laboratory safety protocols for handling potent chemical compounds.

| PPE Component | Specification | Rationale |
|------------------------|------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------|
| Hand Protection | Nitrile or other chemically resistant gloves. Double gloving is recommended. | To prevent skin contact and absorption.[4][5] |
| Eye Protection | Safety glasses with side shields or chemical splash goggles. | To protect eyes from splashes.[5][6] |
| Body Protection | A fully buttoned lab coat, preferably a disposable gown made of low-permeability fabric. | To protect skin and clothing from contamination.[4][5] |
| Respiratory Protection | A fit-tested N95 respirator or higher, used within a certified chemical fume hood or other ventilated enclosure. | To prevent inhalation of aerosolized particles, especially when handling the solid compound. |

Operational and Handling Plan

3.1. Engineering Controls:

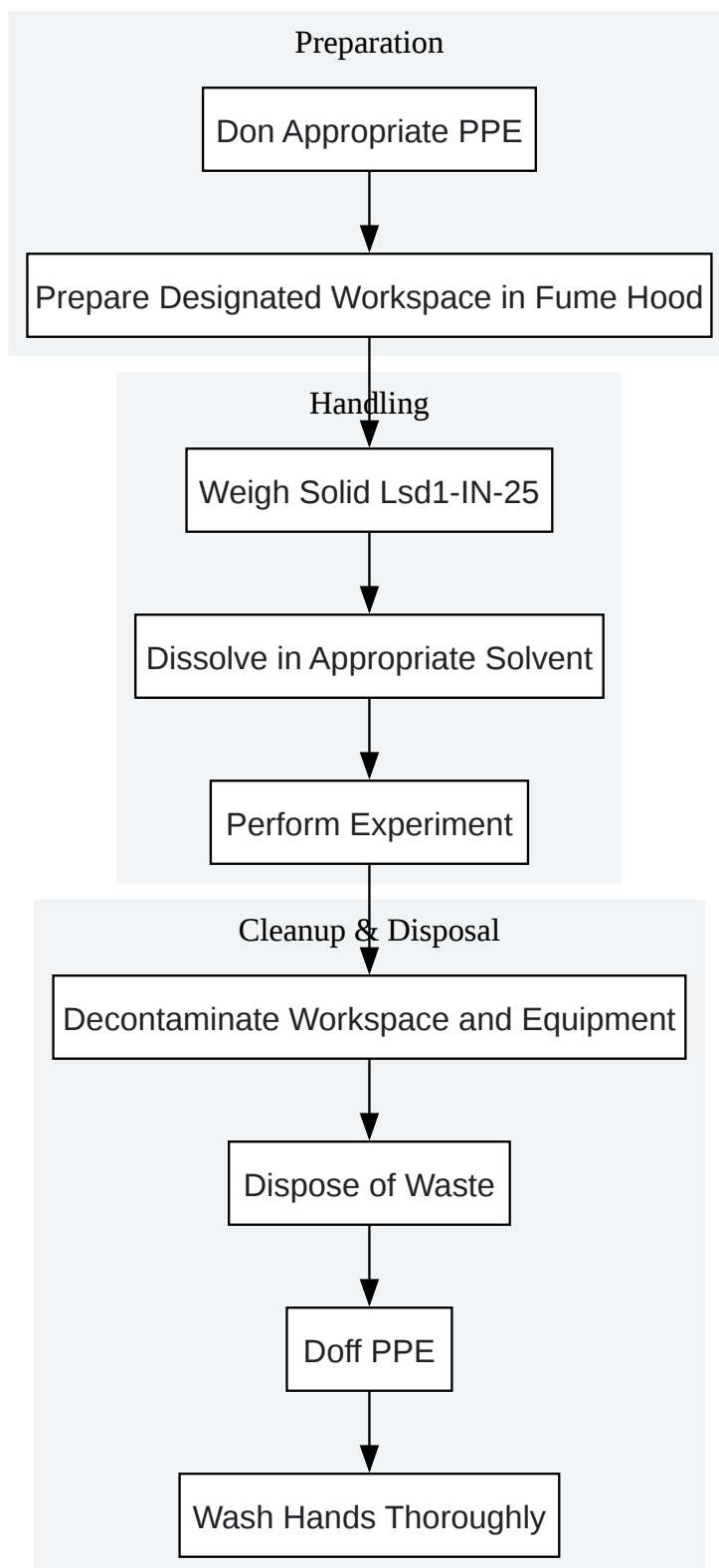
- All work with solid **Lsd1-IN-25** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- A designated area for handling **Lsd1-IN-25** should be established to prevent cross-contamination.

3.2. Procedural Guidance:

- Weighing: Weigh the solid compound within a fume hood or a balance enclosure. Use appropriate tools to handle the powder and avoid generating dust.
- Dissolving: **Lsd1-IN-25** is soluble in organic solvents like DMSO and ethanol.[2] Prepare stock solutions in a fume hood.

- General Handling: Avoid direct contact with the skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Experimental Workflow for Handling **Lsd1-IN-25**



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Caption: A step-by-step workflow for the safe handling of **Lsd1-IN-25**.

Disposal Plan

All waste materials contaminated with **Lsd1-IN-25** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as pipette tips, tubes, and gloves should be collected in a dedicated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Lsd1-IN-25** should be collected in a labeled, sealed, and chemically compatible hazardous waste container. Do not dispose of down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

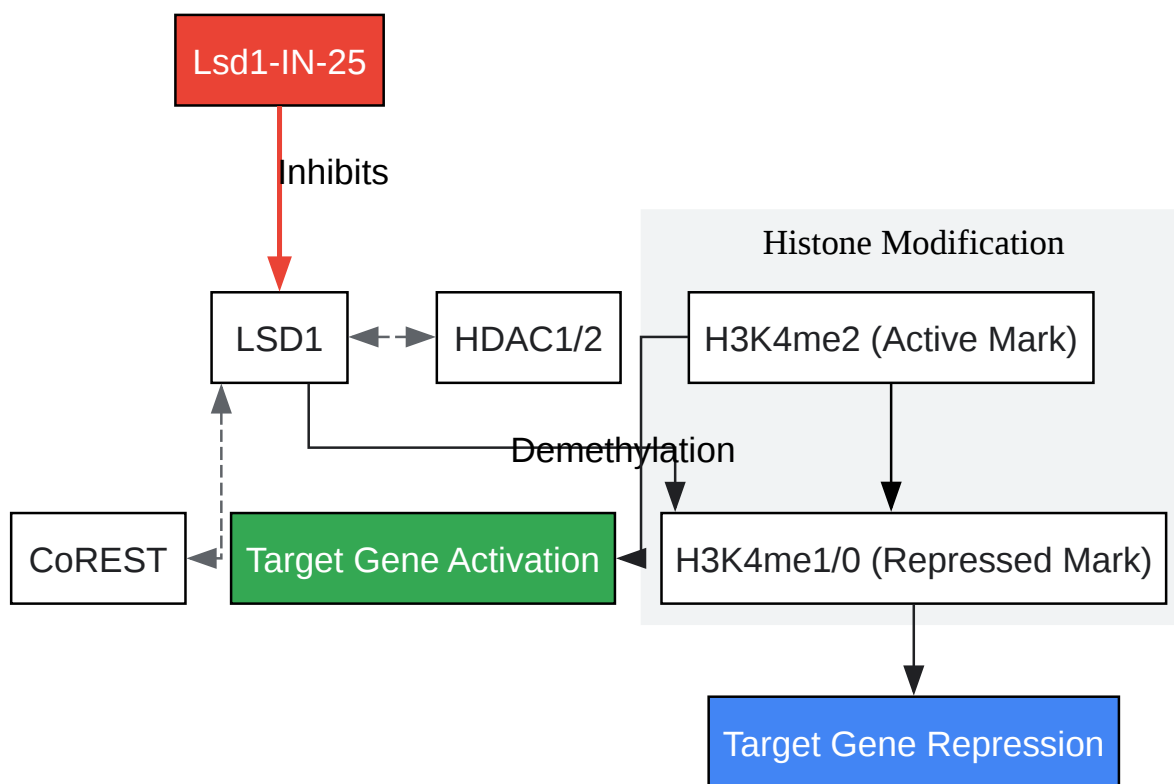
Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Signaling Pathway of LSD1

LSD1 functions by demethylating mono- and di-methylated lysine residues on histone H3, primarily at H3K4 and H3K9.^{[7][8]} This enzymatic activity is part of a larger regulatory mechanism for gene expression. The inhibition of LSD1 by compounds like **Lsd1-IN-25** can lead to the re-expression of suppressed genes, which is a therapeutic strategy in some cancers.

Simplified LSD1 Signaling Pathway



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Caption: The inhibitory action of **Lsd1-IN-25** on the LSD1/CoREST complex.

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